

# Isodecanol versus Isononanol performance comparison

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## Compound Focus: Isodecanol

CAS No.: 68551-08-6

Cat. No.: S8109490

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## Chemical Properties & Experimental Toxicity Data

The table below summarizes key identifiers, calculated physical-chemical properties, and findings from a developmental toxicity study in rats [1] [2] [3].

Property	Isononanol (INA)	Isodecanol (IDA)
CAS Registry Number	27458-94-2 [2]	25339-17-7 [3]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O [2]	C <sub>10</sub> H <sub>22</sub> O [3]
Molecular Weight	144.58 g/mol [2]	158.85 g/mol [3]
Calculated Log Kow	3.22 [2]	3.71 [3]
Calculated Water Solubility	459.7 mg/L @ 25°C [2]	151.8 mg/L @ 25°C [3]
Developmental Toxicity (Rat)	Maternal & fetal toxicity at 7.5 & 10 mmol/kg/day [1] [2]	Maternal toxicity at 10 mmol/kg/day; low incidence of fetal effects at 10 mmol/kg/day [1] [3]

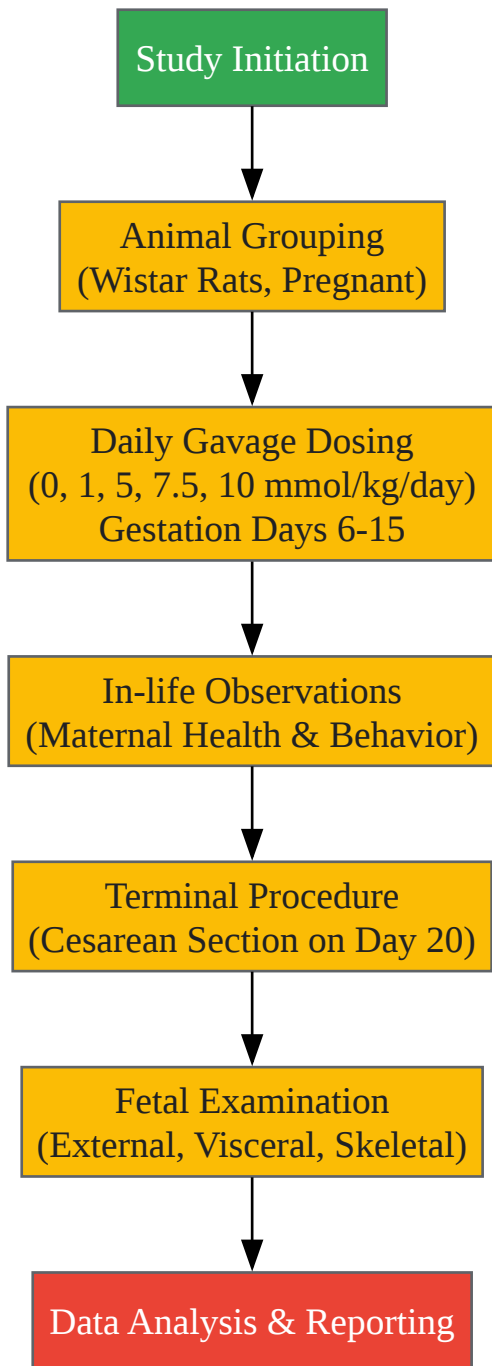
Property	Isononanol (INA)	Isodecanol (IDA)
Significant Malformations	Statistically significant increase at 7.5 mmol/kg/day [1] [2]	Low incidence of rare malformations at 10 mmol/kg/day [1] [3]

## Experimental Protocol: Developmental Toxicity

The key experimental data comes from a standardized prenatal developmental toxicity study. The methodology is summarized below [1]:

- **Objective:** To evaluate the potential of the test materials to cause developmental effects, including malformations, in pregnant rats and their fetuses.
- **Test System:** Wistar rats (commonly used strain in toxicology).
- **Dosing Regimen:**
  - **Route:** Oral administration (gavage).
  - **Doses:** Equimolar doses of 0 (control), 1, 5, 7.5, and 10 mmol/kg/day.
  - **Duration:** Dosing occurred daily during the period of major organogenesis (gestation days 6 to 15).
- **Observations:**
  - **Maternal:** Clinical signs, body weight, and feed consumption were monitored.
  - **Developmental:** Following cesarean section on gestation day 20, fetuses were examined for external, visceral, and skeletal alterations.
- **Data Analysis:** Statistical methods were applied to compare treated groups to the control group to determine significant effects.

This workflow outlines the key stages of the developmental toxicity study:



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## Performance and Application Context

While direct experimental "performance" data for drug development is scarce, these chemicals have distinct properties that inform their use:

- **Structural and Functional Roles:** Both are branched-chain primary alcohols used as intermediates or ingredients. **Isodecanol's** higher molecular weight and log Kow suggest greater lipophilicity, which can influence skin penetration and distribution in biological systems [2] [3].
- **Industrial Application and R&D Trends:** Both are used in plasticizers, lubricants, and surfactants [4] [5]. Isononanol's market is heavily driven by its use in flexible PVC plasticizers[DINP], while both see use in personal care and cosmetics as fragrance ingredients or emollients [2] [3] [6]. This indicates their functional properties like solvency and stability are valued in formulations.
- **Toxicology Insights:** The developmental toxicity study shows that the potential for adverse effects must be evaluated on a case-by-case basis, as the branched-chain alcohols tested showed "differential responses" [1]. This is a critical consideration for any pharmaceutical or cosmetic application.

## How to Proceed with Your Research

The available public data provides a strong foundation in toxicology but is limited for direct drug development comparisons. You can deepen your research by:

- **Consulting Specialty Databases:** Search deeper into toxicology and chemical databases like TOXNET, EPA's CompTox, or commercial chemical safety data sources for more endpoint studies.
- **Investigating Patent Literature:** Search patent filings in your specific application area (e.g., "transdermal penetration enhancers") for proprietary performance data on these compounds.
- **Supplier Inquiry:** Contact technical departments of major chemical manufacturers (e.g., BASF, Evonik, KH Neochem) for confidential technical data sheets and application notes [6].

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## References

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